

Iadademstat dihydrochloride solubility and stability issues

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Compound of Interest

Compound Name: *Iadademstat dihydrochloride*

Cat. No.: *B609777*

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Iadademstat Dihydrochloride Technical Support Center

Welcome to the technical support center for **iadademstat dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, stability, and handling of **iadademstat dihydrochloride** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **iadademstat dihydrochloride** and what is its mechanism of action?

A1: **iadademstat dihydrochloride** is a potent and selective, orally available small molecule inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A), an epigenetic enzyme.^{[1][2]} Its mechanism of action involves the irreversible, covalent inhibition of the FAD cofactor in LSD1's catalytic center.^{[1][3]} This not only blocks the demethylase activity of LSD1 but also disrupts its scaffolding function in oncogenic protein complexes.^[1] In acute myeloid leukemia (AML), this leads to the induction of blast cell differentiation.^[1] In small cell lung cancer (SCLC), it impairs the binding of LSD1 to INSM1, leading to the restoration of NOTCH1 and HES1 expression and a reduction in ASCL1 and NEUROD1, which can result in tumor regression.^[1]

Q2: What are the recommended solvents for dissolving **iadademstat dihydrochloride**?

A2: **Iadademstat dihydrochloride** has varying solubility in common laboratory solvents. For in vitro studies, DMSO and water are commonly used to prepare stock solutions. For in vivo experiments, specific formulations with co-solvents are necessary. Please refer to the solubility table below for detailed information.

Q3: I am observing precipitation when diluting my DMSO stock solution into aqueous media. What can I do?

A3: This is a common issue when a compound is significantly more soluble in a non-aqueous solvent like DMSO than in an aqueous buffer or cell culture medium. Here are some troubleshooting steps:

- **Use Fresh DMSO:** DMSO is hygroscopic and can absorb moisture from the air, which can negatively impact the solubility of your compound. Always use freshly opened, high-purity DMSO.[\[3\]](#)[\[4\]](#)
- **Optimize Dilution Strategy:** Instead of a single large dilution step, try a serial dilution approach.
- **Warm the Aqueous Medium:** Gently warming your buffer or medium to 37°C before adding the DMSO stock can sometimes help maintain solubility.
- **Increase Final Volume:** Diluting to a lower final concentration in a larger volume of aqueous medium can prevent the compound from reaching its solubility limit.
- **Consider a Different Solvent System:** If precipitation persists, you may need to explore alternative solvent systems or formulations, especially for in vivo studies (see In Vivo Formulation Protocols).

Q4: What are the recommended storage conditions for **Iadademstat dihydrochloride**?

A4: Proper storage is crucial to maintain the stability and activity of **Iadademstat dihydrochloride**.

- **Solid Compound:** Store the solid form at 4°C, sealed and protected from moisture.[\[3\]](#)

- Stock Solutions: Once dissolved, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[3]
 - Store at -80°C for long-term storage (up to 2 years).[3]
 - Store at -20°C for shorter-term storage (up to 1 year).[3]

Solubility Data

The solubility of **iadademstat dihydrochloride** can vary based on the solvent, temperature, and purity of the compound. The following table summarizes available solubility data.

Solvent	Concentration	Method/Notes
Water	57.75 mg/mL (190.42 mM)	Requires sonication and warming.[3]
DMSO	0.69 mg/mL (2.28 mM)	Requires sonication and warming. Use of fresh, non-hygroscopic DMSO is critical. [3]
PBS (pH 7.2)	10 mg/mL	No additional details provided.
In Vivo Formulation 1	≥ 2.5 mg/mL (10.85 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[5]
In Vivo Formulation 2	≥ 2.5 mg/mL (10.85 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline).[5]
In Vivo Formulation 3	≥ 2.5 mg/mL (10.85 mM)	10% DMSO, 90% Corn Oil.[5]

Experimental Protocols

Protocol 1: Preparation of Stock Solution for In Vitro Cell Culture Experiments

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood).
- Weighing: Accurately weigh the desired amount of **iadademstat dihydrochloride** powder.

- **Dissolution:**
 - For a water-based stock solution, add the appropriate volume of sterile water. Use an ultrasonic bath and gentle warming (e.g., 37°C water bath) to aid dissolution.
 - For a DMSO-based stock solution, add the appropriate volume of fresh, sterile DMSO. Sonication and warming may also be necessary.
- **Sterilization:** If using a water-based stock, sterilize the solution by passing it through a 0.22 µm syringe filter.^[3] This is generally not necessary for DMSO stocks if sterile techniques are followed.
- **Aliquoting and Storage:** Aliquot the stock solution into sterile, single-use cryovials and store at -80°C or -20°C.

Protocol 2: Preparation of Working Solution for In Vivo Administration

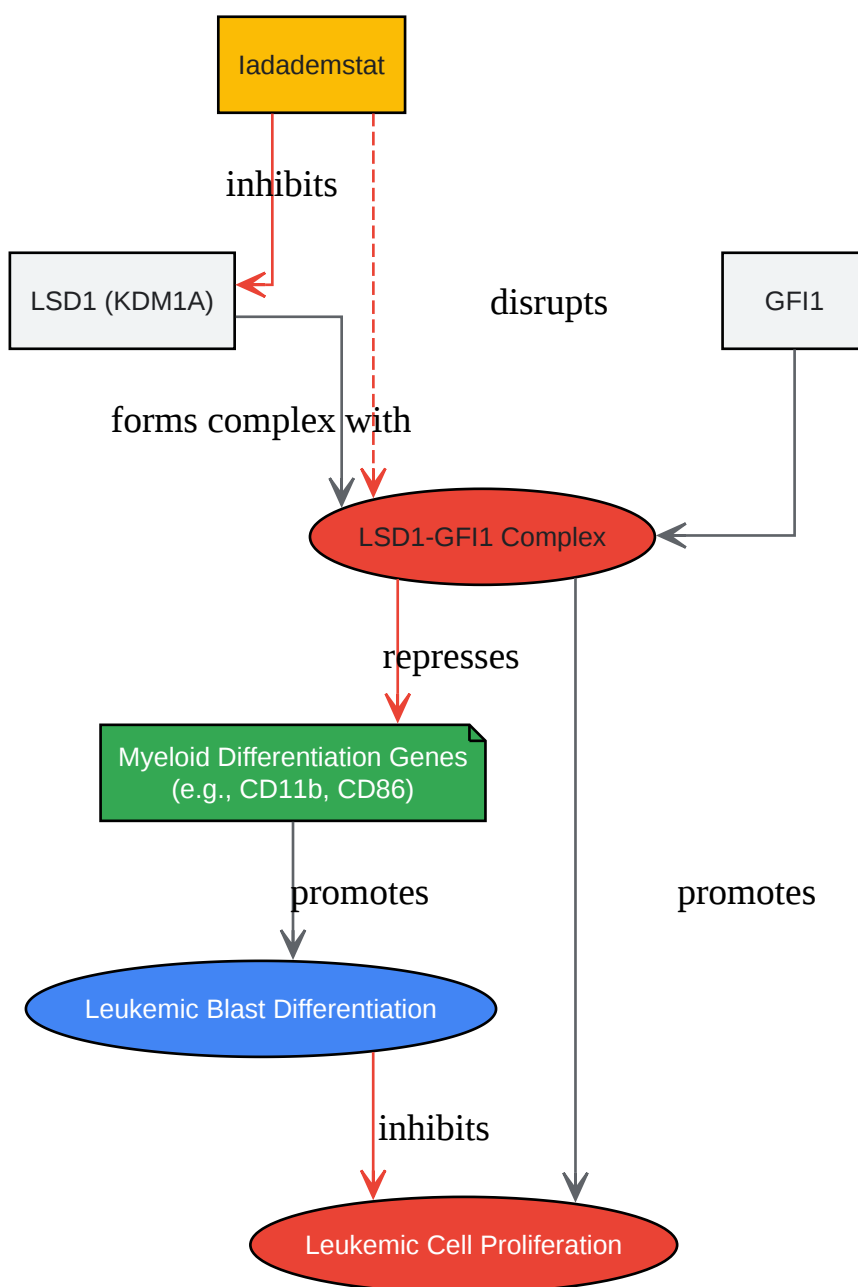
Note: For in vivo experiments, it is recommended to prepare fresh solutions daily.^[5] The following is an example protocol based on a common formulation.

- **Prepare Stock Solution:** First, prepare a concentrated stock solution of iadademstat in DMSO (e.g., 25 mg/mL).^[5]
- **Prepare Vehicle Components:**
 - PEG300
 - Tween-80
 - Saline (0.9% sodium chloride in sterile water)
- **Formulation (to make 1 mL):** a. In a sterile tube, add 400 µL of PEG300. b. Add 100 µL of the 25 mg/mL iadademstat in DMSO stock solution to the PEG300 and mix thoroughly. c. Add 50 µL of Tween-80 and mix until the solution is homogenous. d. Add 450 µL of saline to reach a final volume of 1 mL. Mix well. The final concentration of iadademstat will be 2.5 mg/mL.

- Administration: Administer the freshly prepared formulation to the experimental animals as per your study protocol.

Signaling Pathways and Experimental Workflows

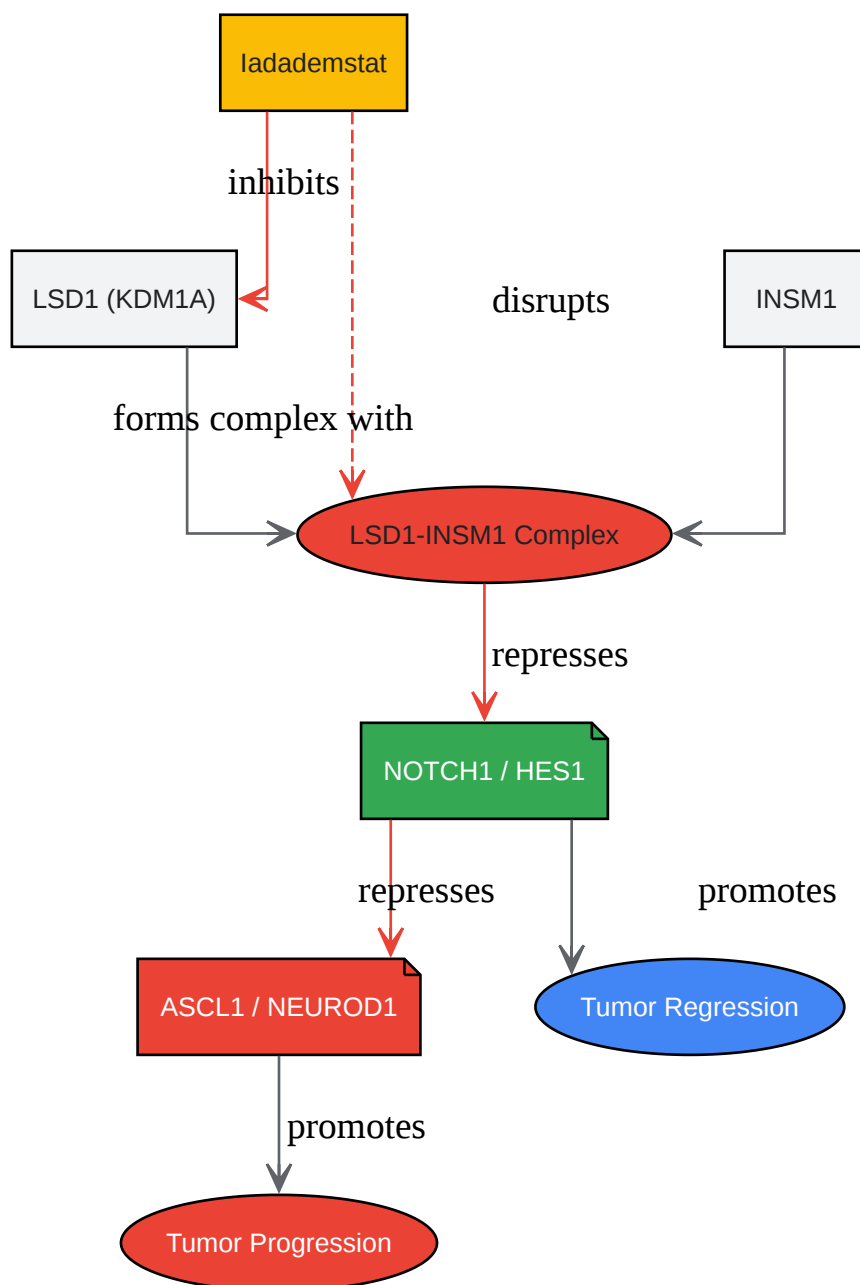
ladademstat Mechanism of Action in AML



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Caption: Iadademstat inhibits LSD1, disrupting the LSD1-GFI1 complex and promoting leukemic blast differentiation.

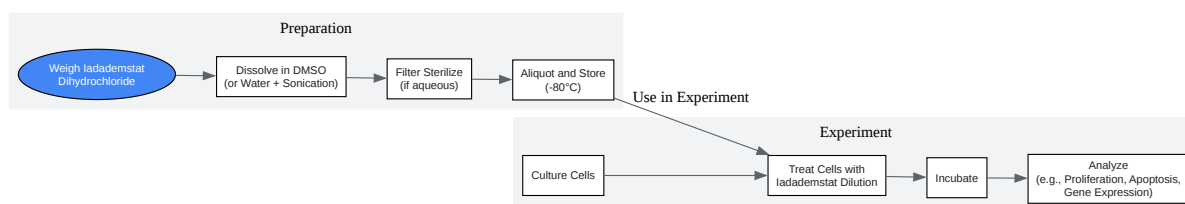
Iadademstat Mechanism of Action in SCLC



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Caption: Iadademstat disrupts the LSD1-INSM1 complex, restoring NOTCH1/HES1 and inhibiting SCLC progression.

Experimental Workflow for In Vitro Studies



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Caption: Workflow for preparing and using **iadademstat dihydrochloride** in cell culture experiments.

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